

Application Notes and Protocol for the Recrystallization of p-Tolyl Phenylacetate

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Compound of Interest

Compound Name: *p*-Tolyl phenylacetate

Cat. No.: B089785

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Abstract

This document provides a comprehensive protocol for the purification of **p-Tolyl phenylacetate** via recrystallization. The procedure details the selection of an appropriate solvent system, the dissolution and crystallization process, and methods for collecting and drying the purified product. This protocol is intended for researchers in organic chemistry, medicinal chemistry, and drug development who require a high-purity sample of **p-Tolyl phenylacetate** for their work.

Introduction

p-Tolyl phenylacetate is an aromatic ester commonly used as a fragrance and flavoring agent. In a research and development setting, it may be synthesized and require purification to remove unreacted starting materials, byproducts, or other impurities. Recrystallization is a fundamental and highly effective technique for purifying solid organic compounds. The principle of recrystallization relies on the differential solubility of the compound of interest and its impurities in a chosen solvent at different temperatures. An ideal recrystallization solvent will dissolve the compound sparingly at room temperature but have high solubility at its boiling point. This protocol outlines a systematic approach to achieving high-purity **p-Tolyl phenylacetate**.

Physicochemical Data

A summary of the key physical and chemical properties of **p-Tolyl phenylacetate** is presented in Table 1. This data is critical for the successful execution of the recrystallization protocol and for the characterization of the final product.

Table 1: Physicochemical Properties of **p-Tolyl Phenylacetate**

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₂	[1]
Molecular Weight	226.27 g/mol	[1][2]
Appearance	Fine, white crystal or powder	[1]
Melting Point (pure)	73.5 - 77.5 °C	[1][3]
Boiling Point	309 - 311 °C	[1]
Solubility in Water	Insoluble	[2][4]
Solubility in Ethanol	Moderately soluble	[2]

Experimental Protocol

This section details the materials required and the step-by-step procedure for the recrystallization of **p-Tolyl phenylacetate**.

- Crude **p-Tolyl phenylacetate**
- Recrystallization solvent (e.g., 95% Ethanol)
- Erlenmeyer flasks (various sizes)
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Stemless or short-stemmed funnel
- Fluted filter paper

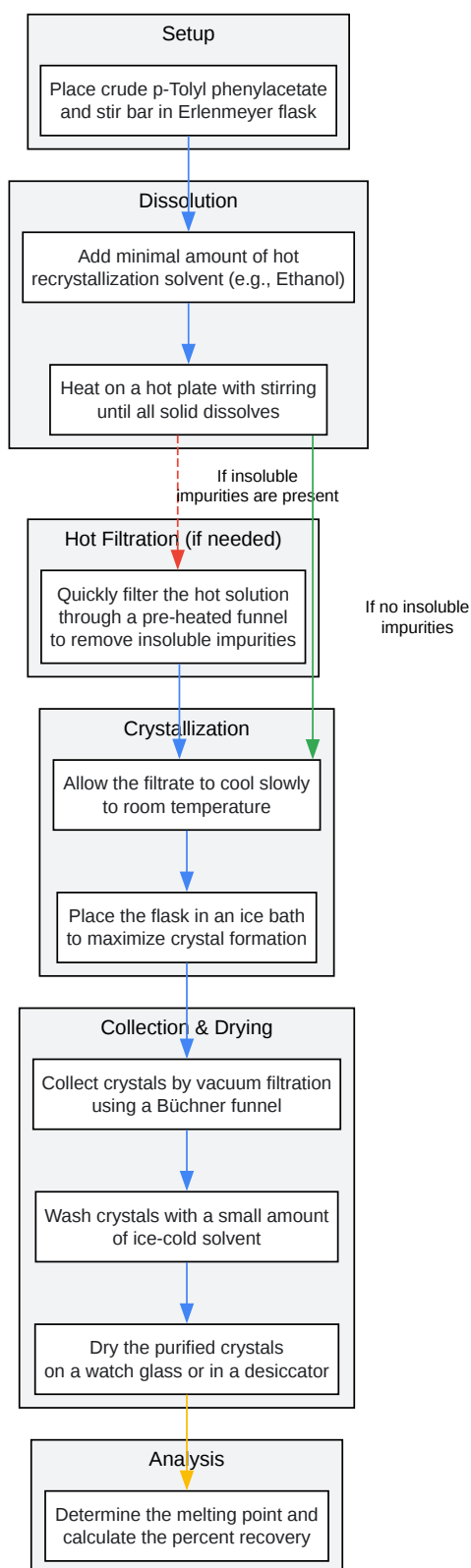
- Büchner funnel and flask
- Vacuum source
- Watch glass
- Spatula
- Melting point apparatus
- Beakers
- Graduated cylinders
- Ice bath

The ideal recrystallization solvent should dissolve **p-Tolyl phenylacetate** well when hot but poorly when cold. Based on available data, ethanol is a good starting point.^[2] To confirm the suitability of a solvent, the following preliminary test should be performed:

- Place approximately 50 mg of crude **p-Tolyl phenylacetate** into a small test tube.
- Add the chosen solvent (e.g., ethanol) dropwise at room temperature, agitating the mixture after each addition. The compound should be largely insoluble or sparingly soluble.
- Gently heat the test tube in a warm water bath. The solid should completely dissolve.
- Allow the test tube to cool slowly to room temperature, and then place it in an ice bath.
- A significant formation of crystals should be observed.

If a single solvent is not ideal, a binary solvent system (e.g., ethanol/water) may be employed.

The overall workflow for the recrystallization process is depicted in the following diagram.



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